

Application Notes and Protocols for (R)-Birabresib in DMSO

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Compound of Interest

Compound Name: (R)-Birabresib

Cat. No.: B1684437

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Introduction

(R)-Birabresib, also known as OTX-015 or MK-8628, is a potent and specific inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, specifically targeting BRD2, BRD3, and BRD4.[1][2][3] These proteins are key epigenetic readers that play a crucial role in the regulation of gene transcription. By inhibiting BET proteins, **(R)-Birabresib** effectively down-regulates the expression of key oncogenes, such as c-MYC, making it a promising candidate for cancer therapy.[4] This document provides detailed information on the solubility and stability of **(R)-Birabresib** in dimethyl sulfoxide (DMSO), along with protocols for its preparation and storage.

Data Presentation

Solubility of (R)-Birabresib in DMSO

The solubility of **(R)-Birabresib** in DMSO has been reported by various suppliers. It is important to note that the use of fresh, high-quality DMSO is recommended, as moisture absorption can reduce solubility.[5] Sonication and warming can aid in the dissolution of the compound.[1][4]

Supplier/Source	Reported Solubility (mg/mL)	Molar Equivalent (mM)	Notes
MedChemExpress	≥ 49 mg/mL	99.60 mM	Saturation unknown.
Selleck Chemicals	98 mg/mL	199.19 mM	Use fresh, moisture-free DMSO.
TargetMol	45 mg/mL	91.47 mM	Sonication is recommended.

Molecular Weight of **(R)-Birabresib**: 491.99 g/mol [\[1\]](#)

Stability and Storage of (R)-Birabresib in DMSO

Proper storage of **(R)-Birabresib** stock solutions in DMSO is critical to maintain its integrity and activity. Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[\[6\]](#) For in vivo experiments, it is recommended to prepare fresh working solutions daily.[\[2\]](#)[\[3\]](#)

Storage Temperature	Duration	Recommendations
-80°C	1-2 years	Recommended for long-term storage. [1] [4] [5]
-20°C	1 month to 1 year	Suitable for shorter-term storage. [1] [2] [5]

Experimental Protocols

Protocol for Preparation of (R)-Birabresib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(R)-Birabresib** in DMSO.

Materials:

- **(R)-Birabresib** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Warming bath or heat block (optional)

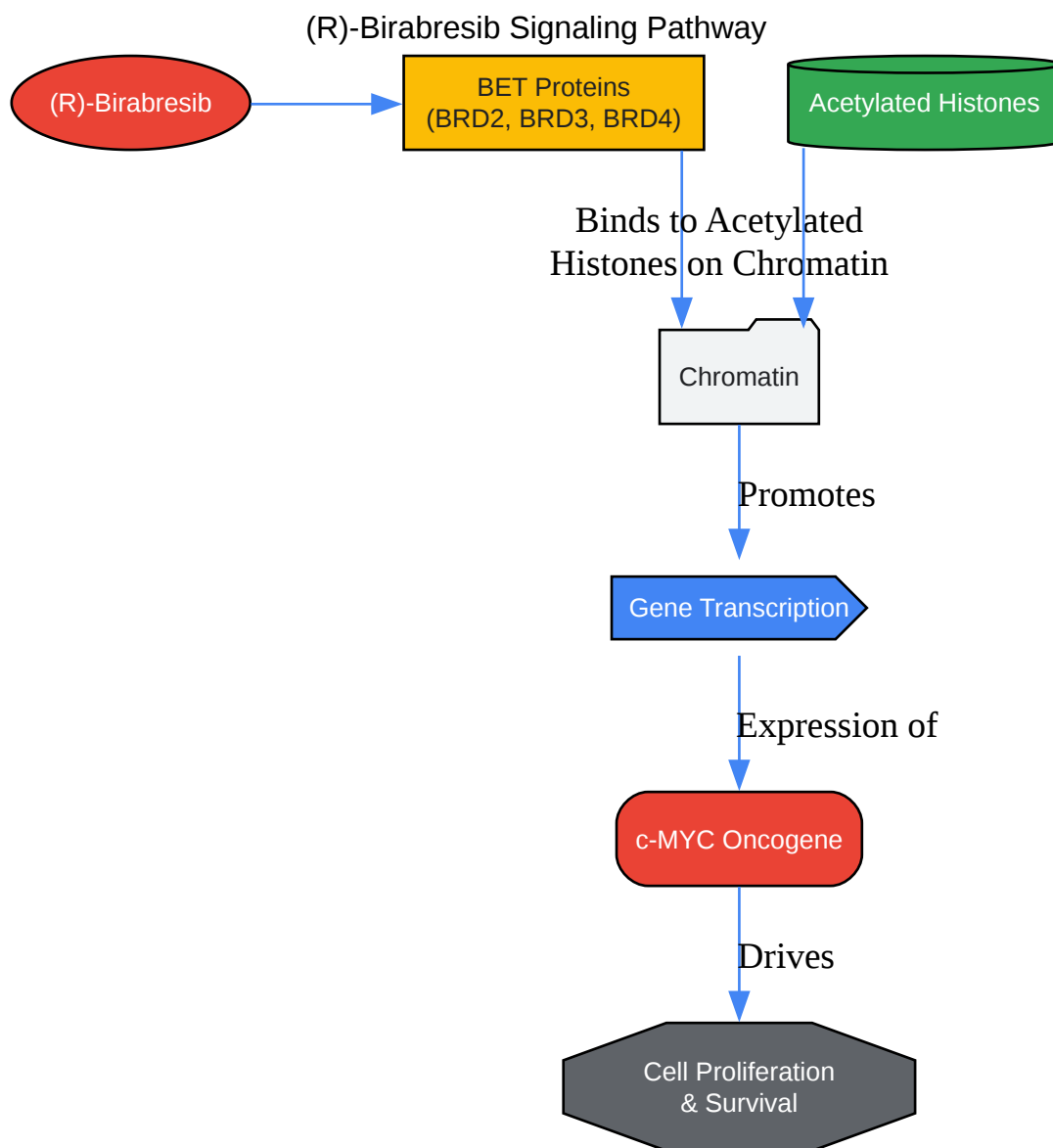
Procedure:

- Calculate the required mass of **(R)-Birabresib**:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 491.99 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.92 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated amount of **(R)-Birabresib** powder and place it into a sterile vial.
- Dissolution:
 - Add the desired volume of fresh DMSO to the vial containing the **(R)-Birabresib** powder.
 - Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- Aiding Dissolution (if necessary):
 - If the compound does not fully dissolve, sonicate the vial for 5-10 minutes.
 - Alternatively, or in combination with sonication, warm the solution to 37-60°C for a short period, vortexing intermittently until the solution is clear.^[1]
- Storage:
 - Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

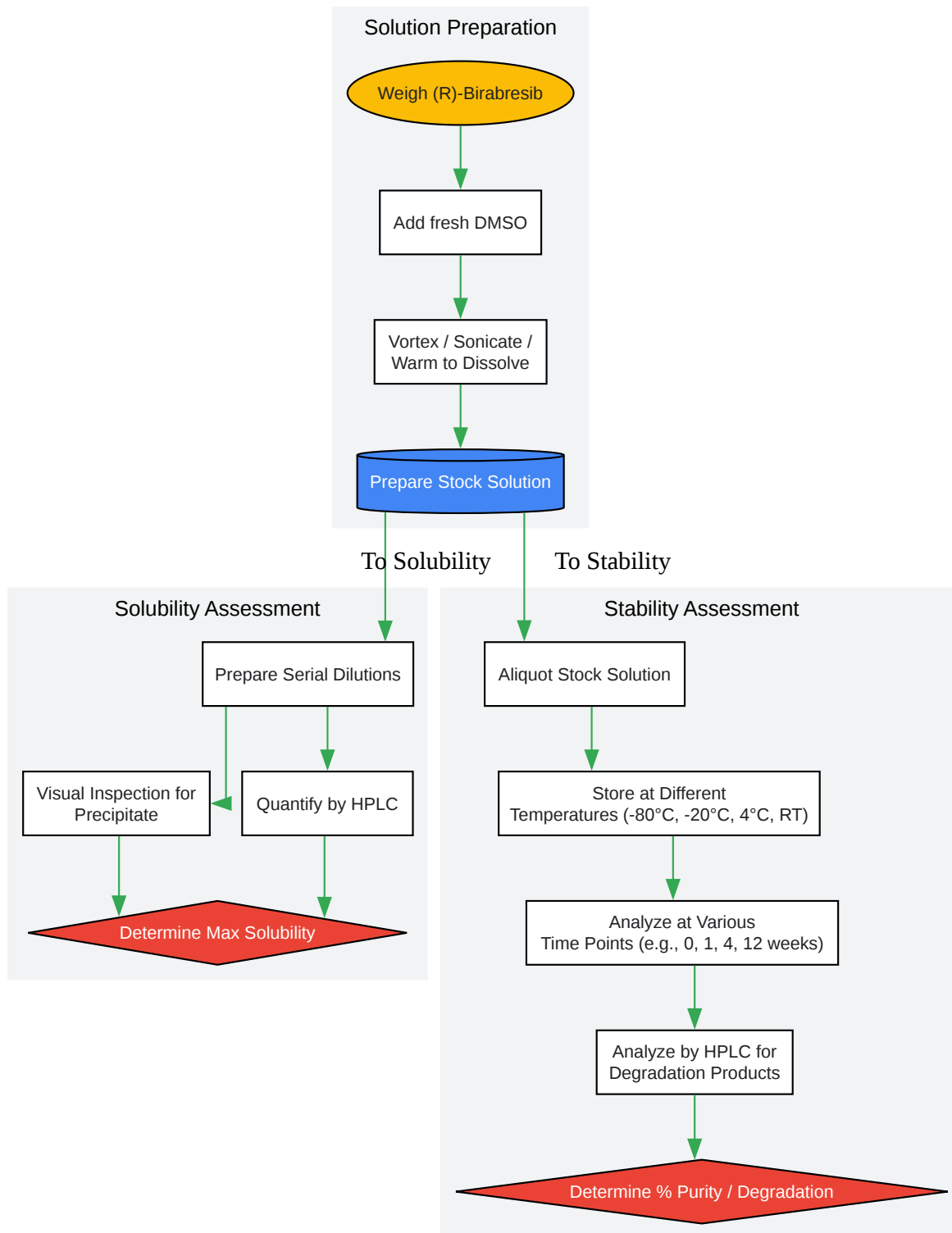
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use.

Visualizations

(R)-Birabresib Mechanism of Action: BET Inhibition



Workflow for Solubility & Stability Assessment

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- To cite this document: BenchChem. [Application Notes and Protocols for (R)-Birabresib in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684437#r-birabresib-solubility-and-stability-in-dmsol]

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